

Personal protective equipment for handling Mephenesin

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Compound of Interest

Compound Name: **Mephenesin**

Cat. No.: **B1676209**

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Essential Safety and Handling Guide for Mephenesin

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Mephenesin**. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification and Quantitative Data

Mephenesin is a centrally acting muscle relaxant that is harmful if swallowed and can cause skin and eye irritation.[\[1\]](#)[\[2\]](#) It may also cause irritation to the respiratory tract.[\[2\]](#)

Table 1: Physical and Toxicological Properties of **Mephenesin**

Property	Value	Source(s)
Appearance	White to almost white powder/crystal	[3][4]
Molecular Formula	C10H14O3	[1]
Molar Mass	182.22 g/mol	[5][6]
Melting Point	69°C	[3]
Boiling Point	153°C (at 4 torr)	[3]
Flash Point	161.5°C	[3]
Acute Oral Toxicity (LD50, rat)	625 mg/kg	[2][5]
Acute Oral Toxicity (LD50, mouse)	720 mg/kg	[5]

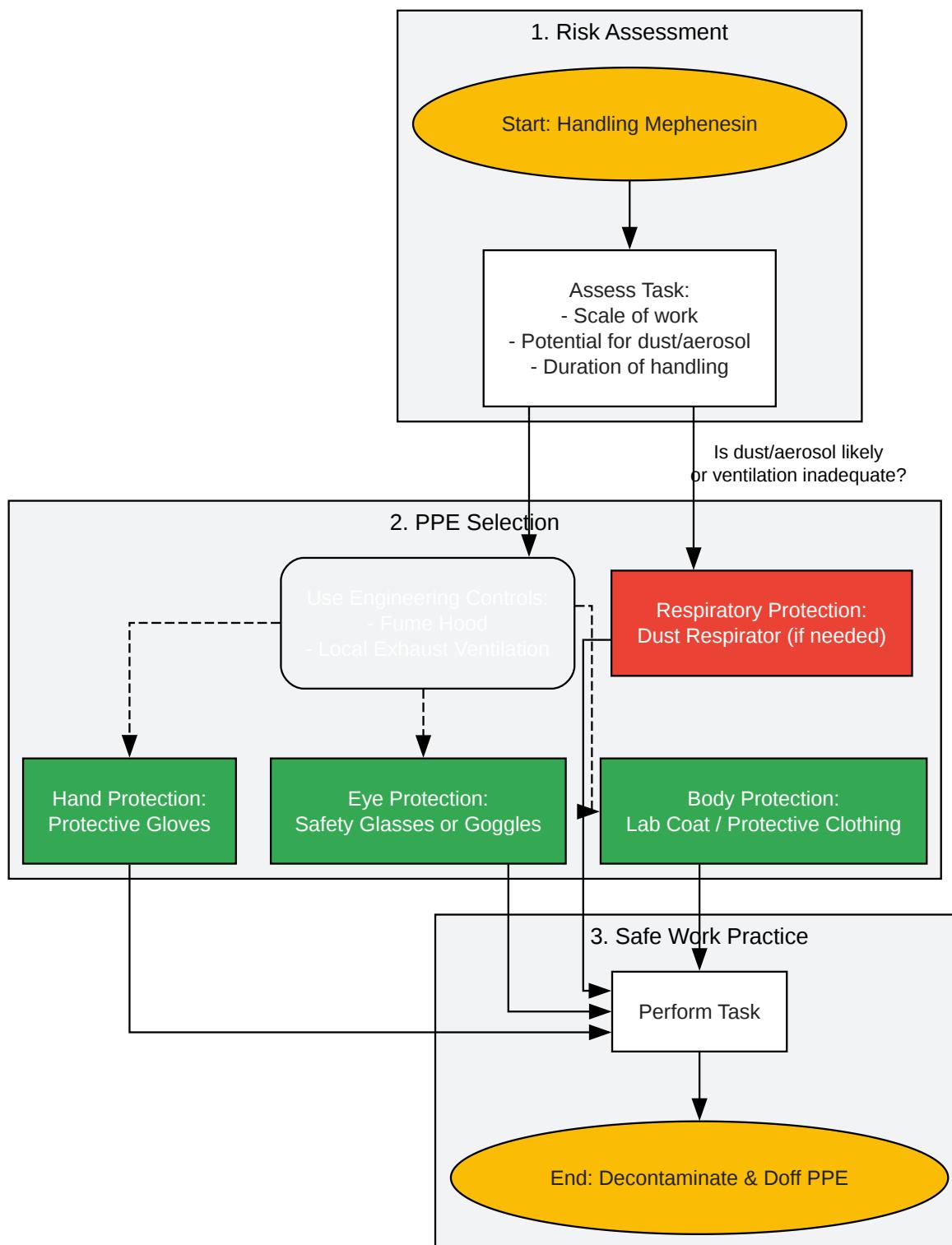
Personal Protective Equipment (PPE) Protocol

A risk assessment should precede any handling of **Mephenesin** to determine the appropriate level of personal protection. The following provides a general guideline for necessary PPE.

- Eye and Face Protection: Safety glasses are required for all handling procedures.[1] Tight-sealing safety goggles should be used when there is a risk of dust generation or splashing. [7] A face shield may be necessary for larger-scale operations.[1]
- Skin Protection:
 - Gloves: Chemical-resistant protective gloves are mandatory.[1]
 - Lab Coat/Gown: A protective lab coat or gown should be worn.[1][7] For tasks with a higher risk of exposure, a low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is recommended.[8]
 - Boots: Protective boots may be required depending on the scale of the operation.[1]
- Respiratory Protection:

- Operations should be conducted in a well-ventilated area, preferably using a local exhaust system or chemical fume hood to minimize dust or aerosol generation.[1]
- If ventilation is insufficient or exposure limits may be exceeded, a NIOSH/MSHA-approved dust respirator is required.[1][7]

Mephenesin Handling: PPE Selection Workflow

[Click to download full resolution via product page](#)**Caption: PPE selection workflow for handling **Mephenesin**.**

Operational and Disposal Plans

Step-by-Step Handling and Storage Procedures

- Preparation: Before handling, ensure safety showers and eye wash stations are accessible.
[\[1\]](#)[\[7\]](#) Confirm the work area is well-ventilated.[\[1\]](#)
- Handling:
 - Wear all required PPE as determined by your risk assessment.
 - Avoid all direct contact with skin, eyes, and clothing.[\[1\]](#)[\[7\]](#)
 - Prevent the dispersion of dust.[\[1\]](#) Use a local exhaust system if dust or aerosols are likely to be generated.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)
- Post-Handling:
 - Wash hands and face thoroughly after handling the material.[\[1\]](#)[\[3\]](#)
 - Wash contaminated clothing before reuse.[\[7\]](#)
- Storage:
 - Store **Mephenesin** in a tightly closed container in a cool, dark, and dry place.[\[1\]](#)[\[7\]](#) Room temperature storage is generally acceptable.[\[7\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)[\[7\]](#)

Emergency Procedures

First Aid Measures:

- General Advice: A rescuer should wear appropriate PPE, such as rubber gloves and air-tight goggles, to prevent self-contamination.[\[1\]](#)

- If Inhaled: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][7] Seek medical attention if you feel unwell.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[1] Rinse the affected skin with plenty of water.[1] If skin irritation occurs, seek medical advice.[1]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1][3] If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[1][3] If eye irritation persists, get medical attention.[1]
- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell.[1][4] Rinse the mouth with water.[1][3] Do NOT induce vomiting.[7]

Accidental Release Measures (Spills):

- Evacuate: Restrict access to the spill area. Keep non-essential personnel away.[1]
- Ventilate: Ensure the area has adequate ventilation.[7]
- Contain: Prevent the spilled product from entering drains or waterways.[1][7]
- Clean-up:
 - Wear full PPE, including respiratory protection.[1][7]
 - Avoid creating dust.[7] You can cover the powder spill with a plastic sheet or tarp to minimize spreading.[7]
 - Carefully sweep or take up the material mechanically and place it into a sealed, airtight container for disposal.[1][7]
 - Thoroughly clean the contaminated surface.[7]

Disposal Plan

The disposal of **Mephenesin** and its contaminated containers must be handled as hazardous waste.

- Segregation: Collect waste **Mephenesin** and any materials used for cleanup (e.g., contaminated gloves, wipes) in a designated, properly labeled, and sealed hazardous waste container.[1][9]
- Disposal Route: All waste must be disposed of through a licensed and authorized waste management company.[1][4]
- Regulatory Compliance: Adhere to all federal, state, and local environmental regulations regarding chemical waste disposal.[1]
- Prohibited Actions: Do not dispose of **Mephenesin** by flushing it down the drain or discarding it in the regular trash.[9]

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. fsadev.hadron.eu.com [fsadev.hadron.eu.com]
- 3. MEPHENESIN - Safety Data Sheet [chemicalbook.com]
- 4. Mephenesin, 25G | Labscoop [labscoop.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. Mephenesin - Wikipedia [en.wikipedia.org]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 9. benchchem.com [benchchem.com]
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